

Application Notes and Protocols: Utilizing TIBA to Overcome Apical Dominance in *Vicia faba*

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Compound of Interest

Compound Name: 2,3,5-Triiodobenzoic acid

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Introduction

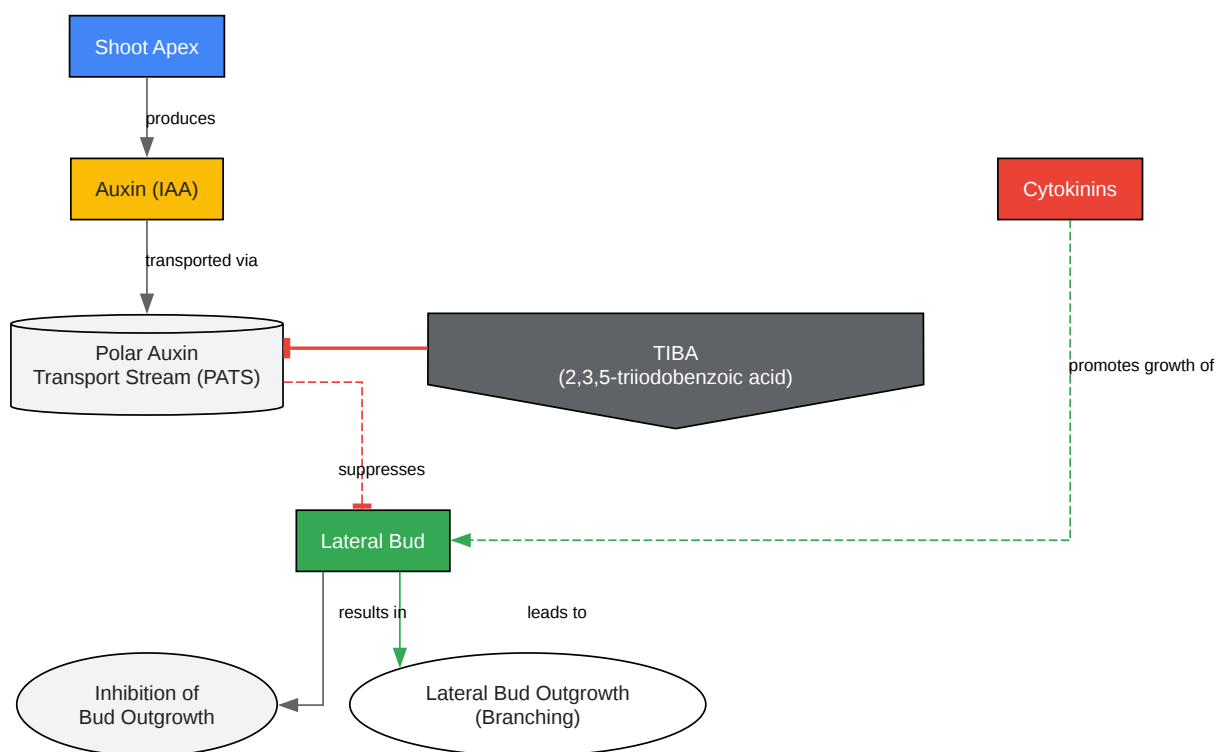
Apical dominance, a phenomenon where the central, apical bud of a plant grows more strongly than the lateral (axillary) buds, is a significant factor in plant architecture and yield. In legumes such as the faba bean (*Vicia faba*), overcoming apical dominance can lead to increased branching, a higher number of flowering nodes, and potentially greater seed yield. This document provides detailed application notes and protocols for the use of **2,3,5-triiodobenzoic acid** (TIBA), a well-characterized polar auxin transport inhibitor, to break apical dominance in *Vicia faba*.

TIBA disrupts the basipetal flow of auxin from the apical meristem, which is the primary mechanism for suppressing the growth of lateral buds.^[1] By inhibiting this transport, TIBA effectively mimics the effect of decapitation, allowing for the outgrowth of axillary buds.^{[2][3]} The application of TIBA has been shown to modify vegetative and reproductive growth in *Vicia faba*, leading to reduced apical dominance and increased pod set on lower nodes.^[4]

Signaling Pathway of TIBA in Breaking Apical Dominance

The control of apical dominance is primarily regulated by the balance between auxin, produced in the shoot apex and transported downwards, and cytokinins, which promote cell division and

bud outgrowth. Auxin actively suppresses the activity of cytokinins in the axillary buds. TIBA intervenes in this pathway by blocking the polar auxin transport stream (PATs).^[1] This reduction in auxin levels in the nodal regions allows for cytokinin-mediated promotion of lateral bud growth.



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Caption: Signaling pathway of TIBA in breaking apical dominance.

Experimental Protocols

Below are two detailed protocols for the application of TIBA to *Vicia faba*: a lanolin paste application for targeted stem treatment and a foliar spray for broader application.

Protocol 1: Lanolin Paste Application

This method is ideal for precise application to study the direct effects on specific nodes.

Materials:

- *Vicia faba* plants (at the 4-6 leaf stage)
- **2,3,5-triiodobenzoic acid (TIBA)**
- Anhydrous lanolin
- Small beaker or weighing dish
- Stirring rod
- Analytical balance
- Protective gloves and eyewear

Procedure:

- Plant Growth: Cultivate *Vicia faba* seedlings under controlled environmental conditions (e.g., 22-25°C, 16/8h light/dark cycle). Ensure plants are well-watered and healthy.
- Preparation of TIBA-Lanolin Paste:
 - In a small beaker, weigh the desired amount of anhydrous lanolin.
 - Calculate and weigh the corresponding amount of TIBA to achieve the target concentration (e.g., 0.1%, 0.25%, or 0.5% w/w).[\[2\]](#) For a 0.5% paste, mix 5 mg of TIBA with 995 mg of lanolin.
 - Gently heat the lanolin to a semi-liquid state to facilitate mixing.

- Add the TIBA powder to the lanolin and stir thoroughly until a homogenous paste is formed.
- Prepare a control paste with lanolin only.
- Application:
 - Select healthy plants of uniform size.
 - Using a small spatula or stirring rod, apply a ring of the TIBA-lanolin paste (approximately 5 mm wide) around the stem, typically above the node with the lateral bud of interest but below the apical bud.[\[2\]](#)[\[3\]](#)
 - Apply the control lanolin paste to a separate group of plants.
 - Include an untreated control group and a decapitated control group for comparison.
- Data Collection and Analysis:
 - Monitor plants regularly.
 - Measure the length of the lateral branches at set time intervals (e.g., every 3-4 days) for 2-3 weeks.
 - At the end of the experiment, you can also measure plant height, the number of branches, and the dry weight of the lateral branches.
 - Statistically analyze the data (e.g., using ANOVA) to determine the significance of the treatment effects.

Protocol 2: Foliar Spray Application

This method is more suitable for treating a larger number of plants, for instance, in yield-focused studies.

Materials:

- *Vicia faba* plants (at the 6-leaf stage up to the commencement of flowering)[\[4\]](#)

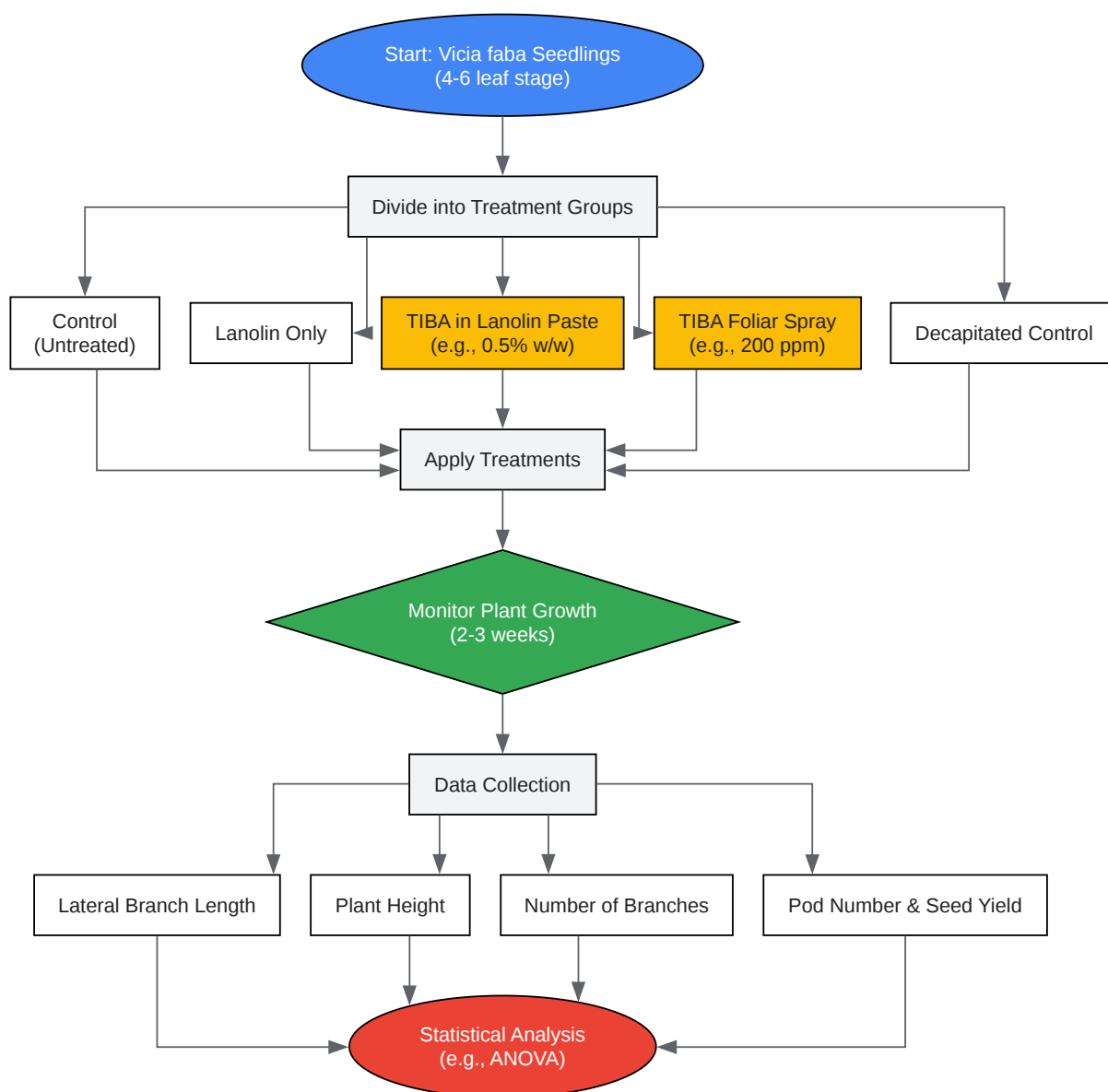
- **2,3,5-triiodobenzoic acid (TIBA)**
- Distilled water
- A surfactant (e.g., Tween 20) to improve leaf adhesion
- Spray bottle or plot sprayer
- Analytical balance and volumetric flasks
- Protective gloves and eyewear

Procedure:

- Plant Growth: Grow *Vicia faba* plants in field plots or pots under appropriate agronomic conditions.
- Preparation of TIBA Solution:
 - Prepare a stock solution of TIBA. TIBA has low water solubility, so it may need to be dissolved in a small amount of ethanol or acetone before being diluted with water.^[5]
 - From the stock solution, prepare the final spraying solution. A target application rate of 100 g active ingredient per hectare has been reported.^[4] For smaller-scale experiments, a concentration of 200 mg/kg (200 ppm) can be used.^[5]
 - Add a surfactant (e.g., 0.05% Tween 20) to the final solution.
 - Prepare a control solution of water and surfactant.
- Application:
 - Apply the TIBA solution as a foliar spray until the leaves are thoroughly wetted but before runoff occurs.
 - Spraying can be done at the 6-leaf stage or at the beginning of flowering.^[4]
 - Treat a control group of plants with the water and surfactant solution.

- Data Collection and Analysis:
 - Monitor plant growth and development.
 - Measure parameters such as plant height, number of branches, number of pods per plant, and seed yield per plant or per unit area.[\[4\]](#)[\[6\]](#)
 - Observe any effects on lodging.[\[4\]](#)[\[6\]](#)
 - Harvest the plants at maturity and determine the final grain yield.
 - Analyze the data statistically to compare the TIBA treatment with the control.

Experimental Workflow Diagram



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Caption: A generalized experimental workflow for studying the effects of TIBA.

Data Presentation

The following tables summarize expected quantitative outcomes based on published research.

Table 1: Effect of TIBA on Vegetative Growth and Yield of *Vicia faba*

Treatment	Plant Height	Lodging	Pods per Plant	Seeds per m ²	Grain Yield (g/m ²)
Control	Normal	Normal	Baseline	821	289[4][6]
TIBA	Variable (may increase)[4][6]	Increased[4][6]	Increased	904	320[4][6]

Note: The effect of TIBA on plant height can be variable. While some studies on legumes report a reduction in height, others on *Vicia faba* have observed an increase, which may contribute to lodging.[4][6]

Table 2: Concentrations of TIBA Used in *Vicia faba* and Related Species

Application Method	Species	Concentration/Dosage	Reference
Lanolin Paste	<i>Vicia faba</i>	0.1%, 0.25%, 0.5% (w/w)	[2]
Foliar Spray	<i>Vicia faba</i>	100 g a.i./ha	[4]
Foliar Spray	Soybean	45-75 g a.i./ha (200 mg/kg)	[5]

Conclusion

TIBA is an effective tool for breaking apical dominance in *Vicia faba*, which can lead to increased branching and higher grain yields. The choice of application method—lanolin paste for targeted studies or foliar spray for broader agronomic applications—will depend on the specific research objectives. Researchers should carefully consider the concentration of TIBA,

as this can influence the extent of the response and may have secondary effects such as increased lodging. The protocols and data presented here provide a solid foundation for designing and conducting experiments to further investigate and optimize the use of TIBA in *Vicia faba*.

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